

# A Technical Guide to Triangulo-dodecacarbonyltriosmium: Synthesis, Properties, and Applications in Biomedical Research

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## Compound of Interest

Compound Name: *Triangulo-dodecacarbonyltriosmium*

Cat. No.: *B097018*

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## Introduction

**Triangulo-dodecacarbonyltriosmium**, with the chemical formula  $\text{Os}_3(\text{CO})_{12}$ , is a key starting material in the field of organometallic chemistry, particularly in the synthesis of osmium cluster compounds. This yellow, crystalline solid is notable for its triangular core of three osmium atoms, each bonded to four carbonyl ligands. While its primary applications have traditionally been in catalysis and materials science, recent research has unveiled its potential in the realm of medicinal chemistry and drug development. Derivatives of this cluster have demonstrated significant biological activity, including cytotoxicity against cancer cell lines and the inhibition of protein aggregation associated with neurodegenerative diseases. This technical guide provides an in-depth overview of the chemical identifiers, physicochemical properties, experimental protocols for its synthesis and derivatization, and a workflow for the evaluation of its biological potential.

## Chemical Identifiers and Physicochemical Properties

Accurate identification and understanding of the physicochemical properties of **Triangulo-dodecacarbonyltriosmium** are fundamental for its application in research and development. The following tables summarize its key identifiers and properties.

Identifier Type	Value
CAS Number	15696-40-9[1][2][3][4]
Molecular Formula	C <sub>12</sub> O <sub>12</sub> Os <sub>3</sub> [1][2][3][4]
Molecular Weight	906.81 g/mol [1][3][4]
IUPAC Name	Dodecacarbonyl-triangulo-triosmium[1]
InChI	InChI=1S/12CO.3Os/c12*1-2;;;[1][2]
InChIKey	VUBLMKVEIPBYME-UHFFFAOYSA-N[1][2]
SMILES	O#C[Os]1(C#O)(C#O)(C#O)--INVALID-LINK--(C#O)(C#O)(C#O)[Os]1(C#O)(C#O)(C#O)C#O[2]
Synonyms	Triosmium dodecacarbonyl, Osmium carbonyl (Os <sub>3</sub> (CO) <sub>12</sub> )[1][2]

Property	Value
Appearance	Yellow crystalline solid
Melting Point	224 °C (decomposes)
Solubility	Insoluble in water; slightly soluble in organic solvents
Density	3.48 g/cm <sup>3</sup>

## Experimental Protocols

### Synthesis of Triangulo-dodecacarbonyltriosmium

The synthesis of **Triangulo-dodecacarbonyltriosmium** is typically achieved through the high-pressure carbonylation of osmium tetroxide (OsO<sub>4</sub>). The reaction proceeds with a nearly

quantitative yield.



Procedure:

- A high-pressure autoclave is charged with osmium tetroxide ( $\text{OsO}_4$ ).
- The autoclave is sealed and purged with carbon monoxide ( $\text{CO}$ ).
- The vessel is pressurized with carbon monoxide to approximately 75 atm.
- The temperature is raised to 175 °C and maintained for 8 hours.
- After cooling to room temperature, the excess  $\text{CO}$  is carefully vented.
- The yellow, crystalline product, **Triangulo-dodecacarbonyltriosmium**, is collected. Given the high yield and purity, further purification is often not required for many applications. For very high purity requirements, sublimation or recrystallization from a suitable organic solvent can be performed.

## Synthesis of a Labile Derivative: $\text{Os}_3(\text{CO})_{11}(\text{MeCN})$

**Triangulo-dodecacarbonyltriosmium** is relatively inert. To increase its reactivity for further derivatization, a labile acetonitrile ( $\text{MeCN}$ ) derivative can be prepared using a decarbonylating agent such as trimethylamine N-oxide ( $\text{Me}_3\text{NO}$ ).



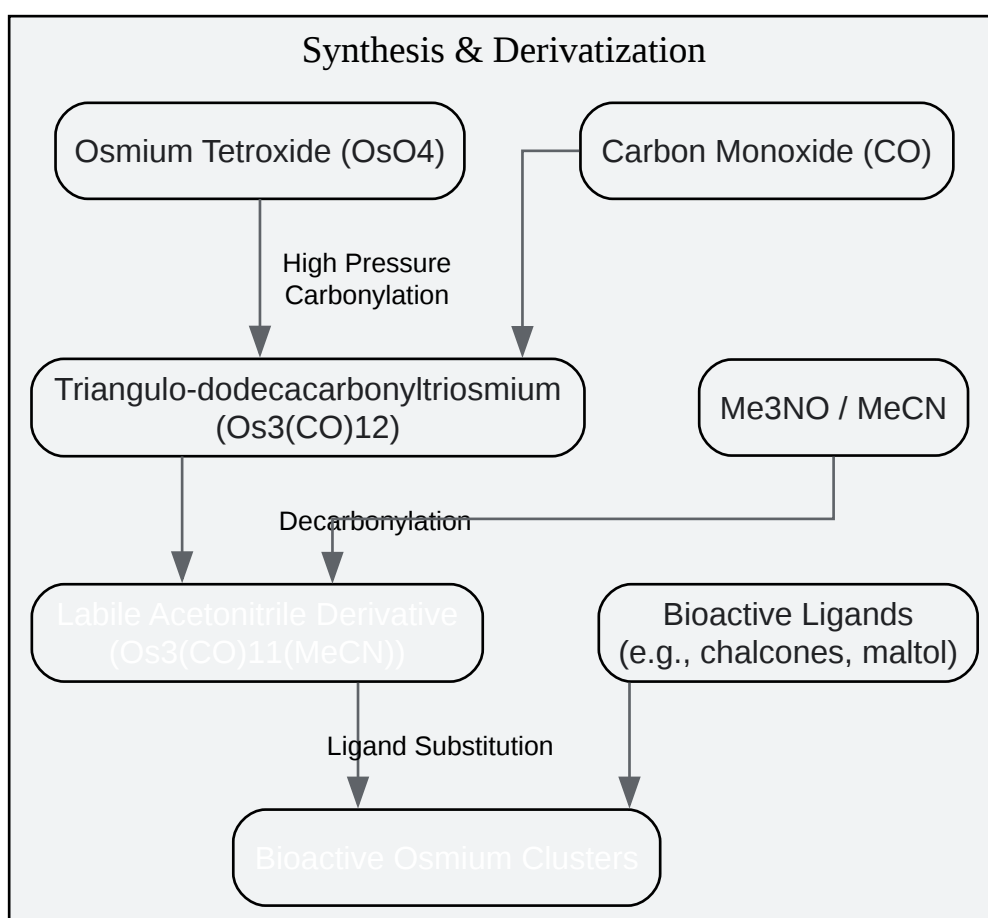
Procedure:

- **Triangulo-dodecacarbonyltriosmium** is dissolved in dichloromethane in a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon).
- Anhydrous acetonitrile is added to the solution.
- A solution of anhydrous trimethylamine N-oxide in dichloromethane is added dropwise to the stirring solution at room temperature.

- The reaction progress can be monitored by thin-layer chromatography (TLC) or infrared (IR) spectroscopy by observing the characteristic shifts in the carbonyl stretching frequencies.
- Upon completion, the solvent is removed under reduced pressure.
- The product, undecacarbonyl(acetonitrile)triosmium, can be purified by column chromatography on silica gel.

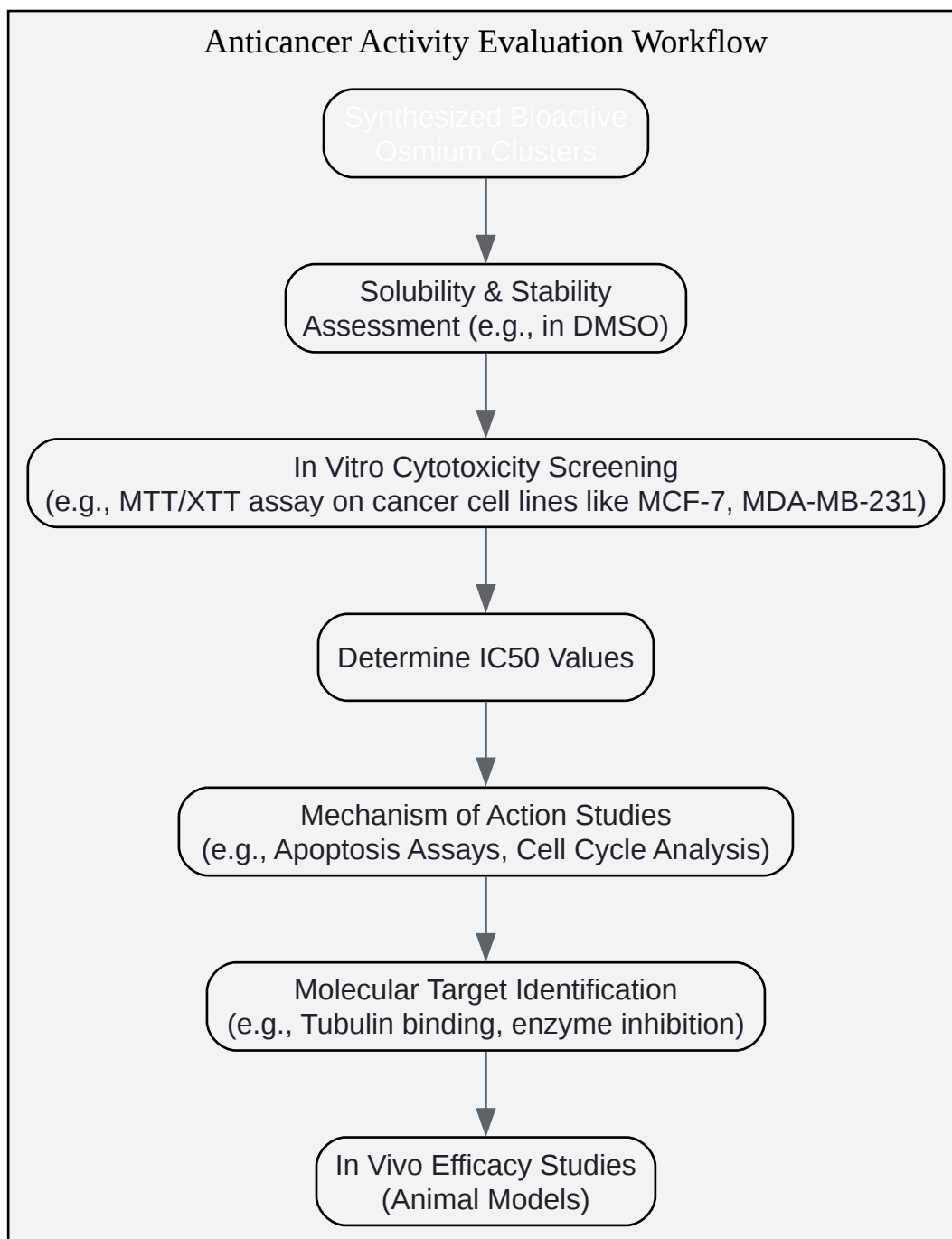
## Signaling Pathways and Experimental Workflows

While **Triangulo-dodecacarbonyltriosmium** itself is not directly involved in biological signaling pathways, its derivatives have shown significant potential as anticancer agents and inhibitors of protein aggregation. The following diagrams illustrate the synthetic workflow to generate bioactive derivatives and a general workflow for evaluating their anticancer properties.



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Caption: Synthetic workflow for the generation of bioactive osmium clusters.



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Caption: Workflow for evaluating the anticancer potential of osmium clusters.

## Applications in Drug Development

The rigid triangular structure of the osmium core in **Triangulo-dodecacarbonyltriosmium** provides a unique scaffold for the design of novel therapeutic agents. By substituting the carbonyl ligands with bioactive molecules, it is possible to create compounds with tailored pharmacological properties.

### Anticancer Activity

Several studies have demonstrated the cytotoxic effects of triosmium carbonyl cluster derivatives against various cancer cell lines. For instance, derivatives of  $\text{Os}_3(\text{CO})_{10}(\text{NCMe})_2$  have shown selective activity against estrogen receptor-independent breast cancer cells (MDA-MB-231) compared to estrogen receptor-dependent cells (MCF-7). The proposed mechanism of action for some of these compounds involves the induction of apoptosis. A key factor for their biological activity appears to be the presence of at least one labile ligand, which allows the cluster to interact with biological macromolecules.

### Inhibition of $\alpha$ -Synuclein Aggregation

In the context of neurodegenerative diseases, certain triosmium carbonyl clusters have been shown to inhibit the aggregation of  $\alpha$ -synuclein, a protein implicated in Parkinson's disease. This inhibitory activity, coupled with the ability of some clusters to disassemble pre-formed aggregates, opens up new avenues for the development of therapeutics for synucleinopathies.

## Conclusion

**Triangulo-dodecacarbonyltriosmium** is more than a fundamental organometallic reagent; it is a versatile platform for the development of novel compounds with significant potential in medicinal chemistry and drug development. Its unique structural and electronic properties, combined with the growing understanding of the biological activity of its derivatives, make it a compound of high interest for researchers and scientists in both academia and industry. Further exploration of the structure-activity relationships of osmium carbonyl clusters is poised to yield new classes of therapeutic agents for a range of diseases.

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